Technical Support Center: Purification of 4-Bromo-5-methylpyrimidin-2-amine

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Compound of Interest

Compound Name:	*4-Bromo-5-methylpyrimidin-2-amine*
CAS No.:	*1245643-74-6*
Cat. No.:	*B580730*

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Welcome to the dedicated technical support resource for the purification of **4-Bromo-5-methylpyrimidin-2-amine**. This guide is designed for researchers, scientists, and professionals in drug development who are working with this versatile synthetic intermediate. Here, you will find in-depth troubleshooting guides and frequently asked questions (FAQs) to navigate the common challenges encountered during the purification of this compound. Our focus is on providing practical, experience-driven advice to help you achieve high purity and yield in your experiments.

I. Understanding the Molecule: Key Physicochemical Properties

Before delving into purification strategies, it is crucial to understand the physicochemical properties of **4-Bromo-5-methylpyrimidin-2-amine**. These properties dictate its behavior in different purification systems.

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Property	Value	Source
Molecular Formula	$C_5H_6BrN_3$	PubChem CID: 18616196[1]
Molecular Weight	188.03 g/mol	PubChem CID: 18616196[1]
Appearance	White to yellow to brown powder or crystals	Sigma-Aldrich[2]
pKa (predicted)	Data not readily available; the 2-amino group is basic.	
Solubility	Qualitatively soluble in polar organic solvents like methanol. [2] Quantitative data is limited.	

The presence of the basic 2-amino group is a key handle for purification, particularly for acid-base extraction techniques. The aromatic pyrimidine ring and the bromine atom contribute to its crystallinity, making recrystallization a viable purification method.

II. Choosing Your Purification Strategy: A Decision-Making Workflow

The choice of purification method depends on the scale of your synthesis, the nature of the impurities, and the desired final purity. The following workflow can guide your decision-making process.

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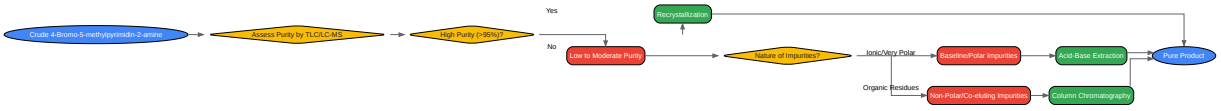

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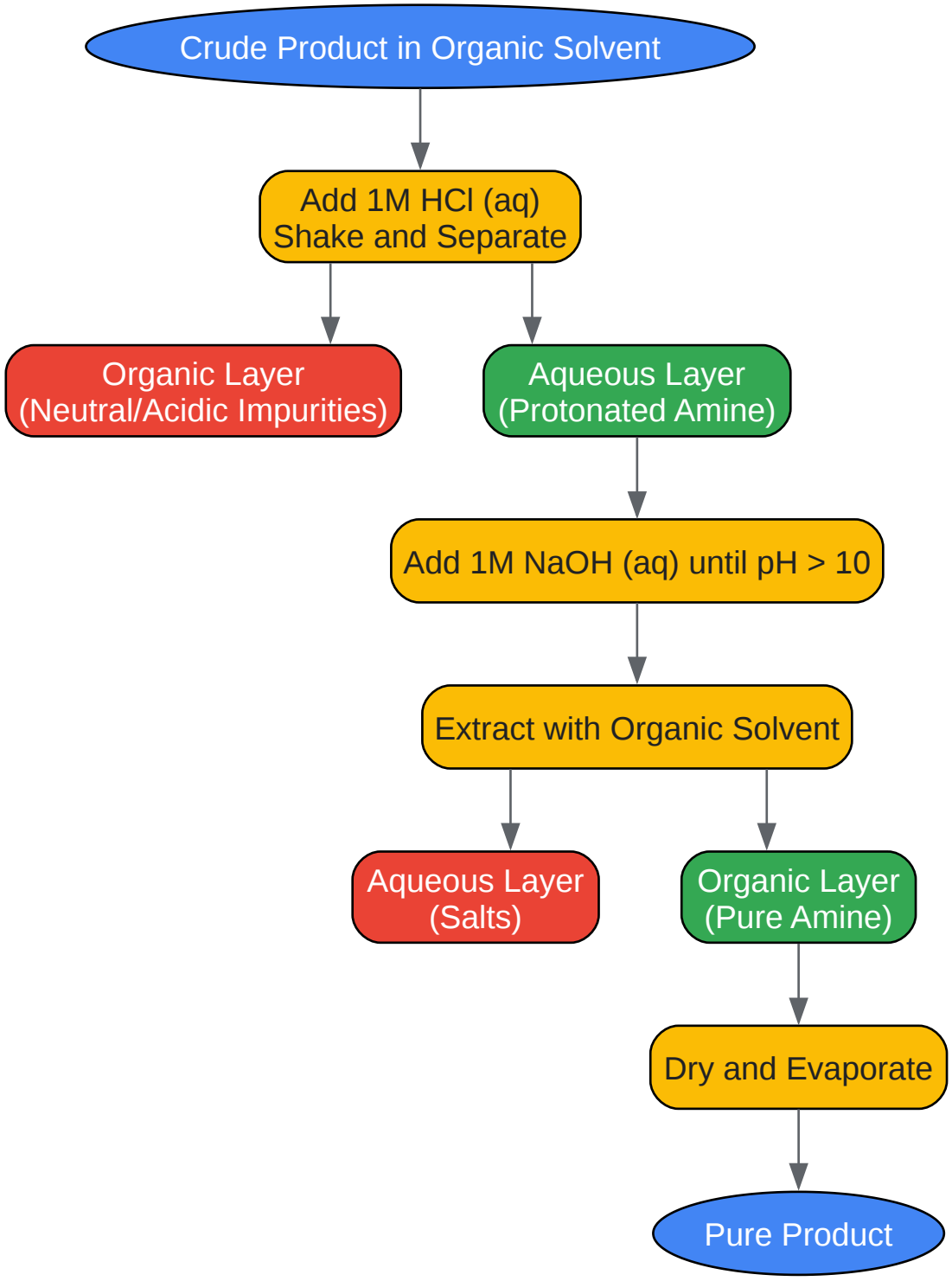

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Sources

- 1. 5-Bromo-4-methylpyrimidin-2-amine | C5H6BrN3 | CID 18616196 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Bromo-N-methylpyrimidin-2-amine - PMC [pmc.ncbi.nlm.nih.gov]

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